

7-Octenoic acid chemical properties and structure

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Compound of Interest

Compound Name: 7-Octenoic acid

Cat. No.: B094108

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7-Octenoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Octenoic acid, a medium-chain unsaturated fatty acid, is gaining attention in the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the chemical properties, structure, and relevant biological activities of **7-octenoic acid**, with a focus on its anti-inflammatory effects. The information presented herein is intended to support research and development efforts in pharmacology and medicinal chemistry.

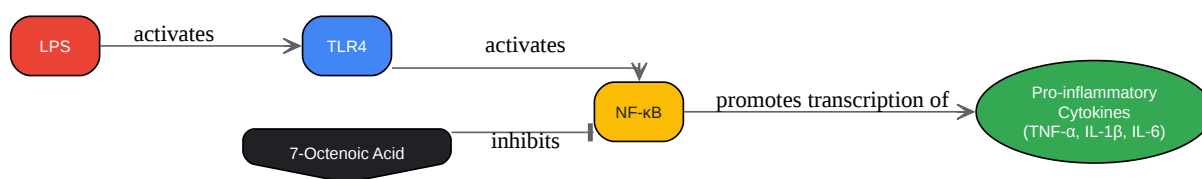
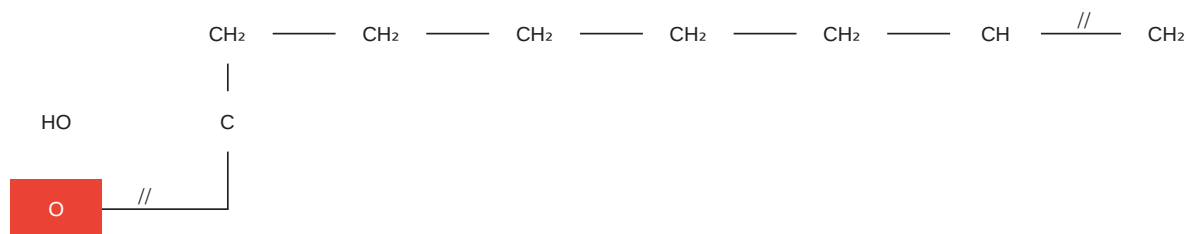
Chemical Properties and Structure

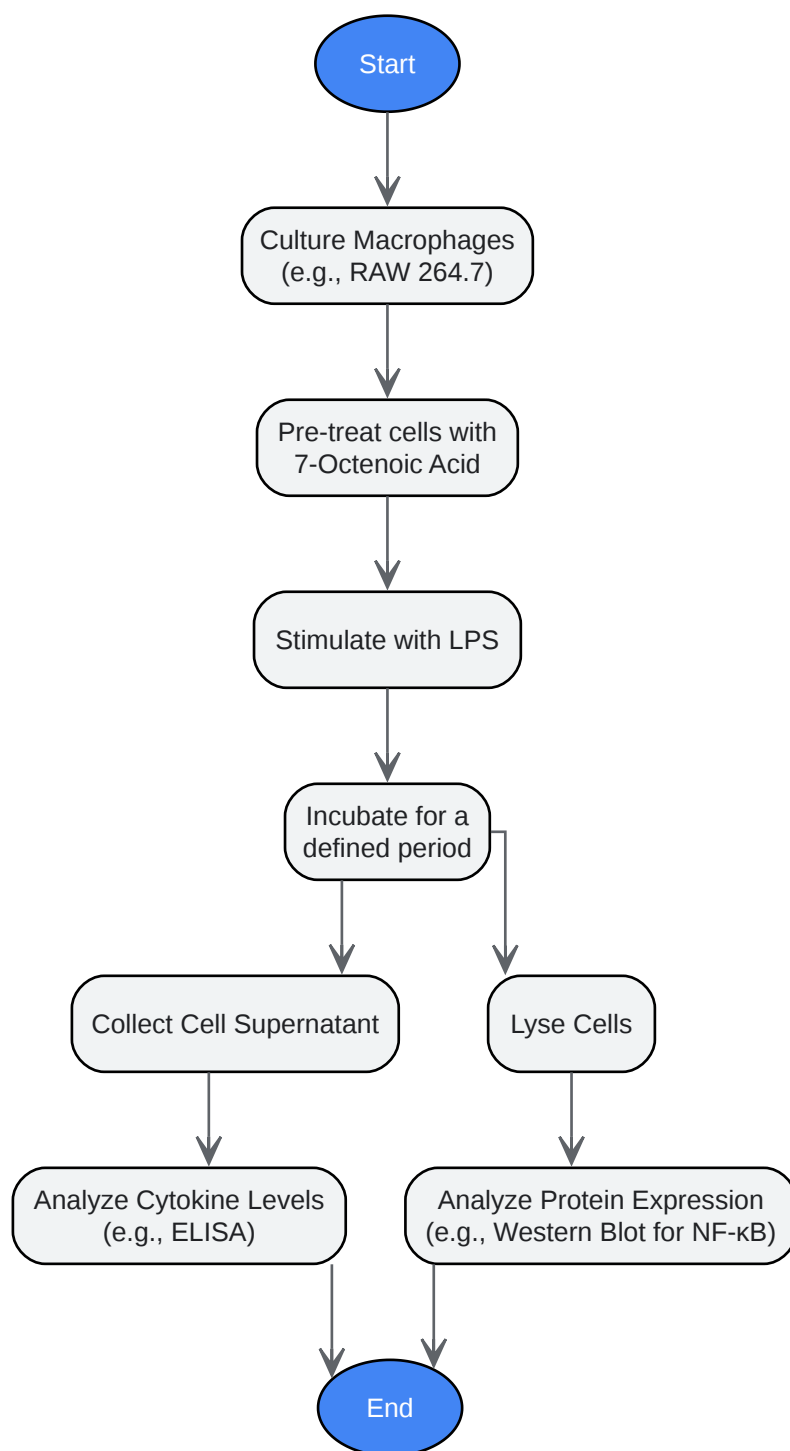
7-Octenoic acid is an eight-carbon monounsaturated fatty acid with the double bond located at the seventh carbon position. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	oct-7-enoic acid	[1]
CAS Number	18719-24-9	[1][2]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2][3]
Molecular Weight	142.20 g/mol	[2][4]
Melting Point	1.7°C (estimate)	[2][5]
Boiling Point	256.29°C (estimate)	[2][5]
Density	0.925 g/mL at 25°C	[2][4]
Refractive Index	n ₂₀ /D 1.442	[2][4]
Solubility	Slightly soluble in water (3.4 g/L at 25°C)	[3]
SMILES	<chem>C=CCCCCCC(=O)O</chem>	[4][6]
InChI	InChI=1S/C ₈ H ₁₄ O ₂ /c1-2-3-4-5-6-7-8(9)10/h2H,1,3-7H ₂ ,(H,9,10)	[1][4]

Structure:

The chemical structure of **7-octenoic acid** is characterized by a carboxylic acid head and a seven-carbon aliphatic tail with a terminal double bond.





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